

Technical Guide: Pramipexole and the Role of Deuterated Impurity Standards

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Compound of Interest

Compound Name: Pramipexole impurity 7-d10

Cat. No.: B12422729

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Pramipexole, its mechanism of action, analytical methodologies for impurity profiling, and the critical role of deuterated internal standards, specifically focusing on the context of **Pramipexole Impurity 7-d10**.

Introduction to Pramipexole

Pramipexole is a non-ergot dopamine agonist primarily prescribed for the treatment of Parkinson's disease and restless legs syndrome.[1][2] It exhibits high selectivity and full intrinsic activity at the D2 subfamily of dopamine receptors, with a particular affinity for the D3 receptor subtype.[3][4] By stimulating these receptors in the striatum, Pramipexole compensates for the dopamine deficiency characteristic of Parkinson's disease, thereby alleviating motor symptoms.[1][3][4]

Pramipexole Impurity 7 and its Deuterated Analog

Pramipexole Impurity 7 is a known related substance of Pramipexole. While the specific CAS number for **Pramipexole Impurity 7-d10** is not publicly cataloged, the non-deuterated form, Pramipexole Impurity 7, is identified by CAS Number: 106092-09-5.

Pramipexole Impurity 7-d10 serves as a deuterium-labeled internal standard in analytical and pharmacokinetic studies. The incorporation of ten deuterium atoms provides a distinct mass

difference, enabling precise quantification of Pramipexole and its impurities in biological matrices and pharmaceutical formulations using mass spectrometry-based methods.

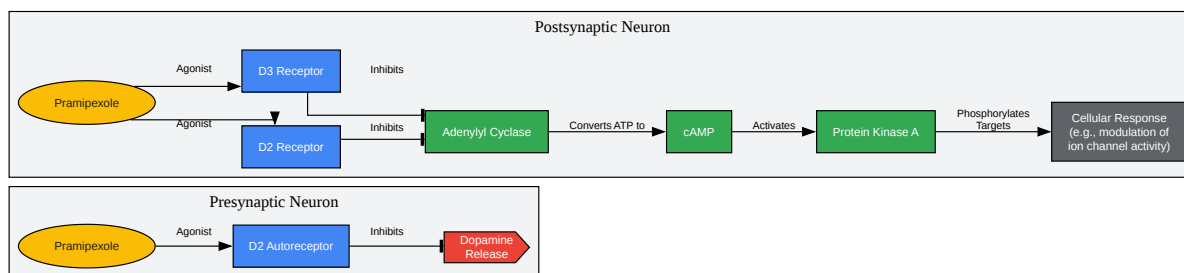
Physicochemical Data for Pramipexole and Related Impurities

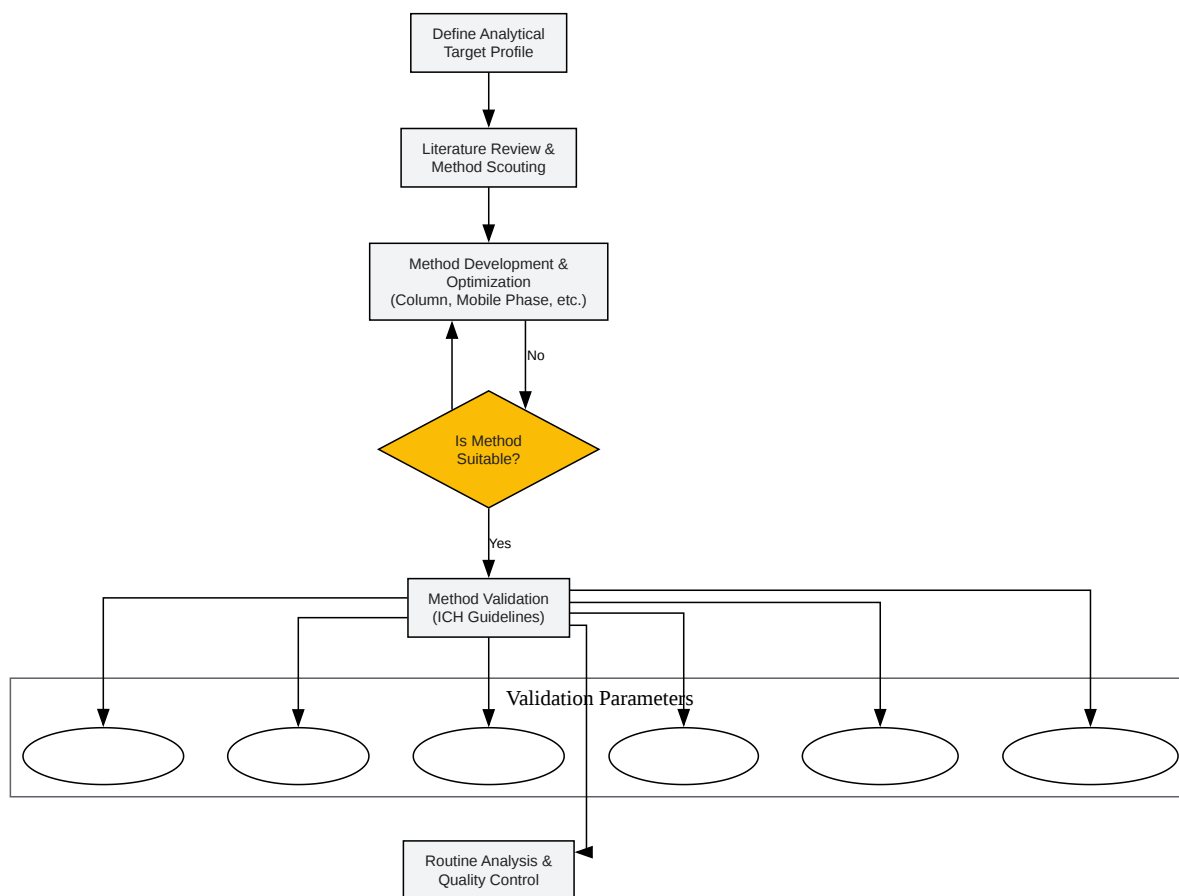
The following table summarizes key data for Pramipexole and some of its known impurities. This information is crucial for the development of analytical methods and for quality control purposes.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Pramipexole	104632-26-0	C ₁₀ H ₁₇ N ₃ S	211.33
Pramipexole Dihydrochloride Monohydrate	191217-81-9	C ₁₀ H ₁₉ Cl ₂ N ₃ S·H ₂ O	302.26
Pramipexole Impurity A	106092-09-5	C ₇ H ₁₁ N ₃ S	169.25
Pramipexole Impurity B	1246815-83-7	C ₁₃ H ₂₃ N ₃ S	253.41
Pramipexole 7-Oxo Impurity (base)	1286047-33-3	C ₁₀ H ₁₅ N ₃ OS	298.23 (as dihydrochloride)

Mechanism of Action of Pramipexole

Pramipexole's therapeutic effects are primarily mediated through its agonistic activity on dopamine D2 and D3 receptors in the brain.[3][4] The signaling cascade initiated by receptor binding is crucial for its clinical efficacy.





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